

Spectroscopic Characterization of Boc-L-valinal: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *(R)-Tert-butyl 3-methyl-1-oxobutan-2-ylcarbamate*

CAS No.: 106391-88-2

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Abstract

This technical guide provides a comprehensive analysis of the expected spectroscopic data for N-tert-butoxycarbonyl-L-valinal (Boc-L-valinal), a critical chiral building block in synthetic organic chemistry and drug development. While experimentally derived spectra for this specific compound are not readily available in public databases, this document, grounded in established principles of spectroscopic interpretation for analogous structures, offers a detailed predictive analysis of its Nuclear Magnetic Resonance (^1H NMR, ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended to serve as an invaluable resource for researchers in identifying and characterizing Boc-L-valinal, ensuring the integrity of their synthetic pathways and final products.

Introduction: The Significance of Boc-L-valinal

N-Boc-L-valinal is a derivative of the amino acid L-valine, featuring a tert-butoxycarbonyl (Boc) protecting group on the amine and an aldehyde functionality in place of the carboxylic acid. This unique combination of a chiral center, a stable protecting group, and a reactive aldehyde

makes it a versatile intermediate in the synthesis of complex molecules, particularly peptide mimetics and protease inhibitors. The aldehyde group can readily participate in a variety of carbon-carbon bond-forming reactions, while the Boc group ensures chemoselectivity by preventing unwanted side reactions at the nitrogen terminus. Accurate spectroscopic characterization is paramount to confirm the identity and purity of Boc-L-valinal before its use in subsequent synthetic steps.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. The following sections detail the predicted ^1H and ^{13}C NMR spectra of Boc-L-valinal.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of Boc-L-valinal is expected to exhibit distinct signals corresponding to each unique proton environment in the molecule. The chemical shifts are influenced by the electronic environment of the protons, with electronegative atoms and unsaturated groups causing a downfield shift.

Table 1: Predicted ^1H NMR Data for Boc-L-valinal

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Aldehyde H (-CHO)	9.5 - 9.7	d	~3-4
Amide N-H	5.0 - 5.5	d	~8-9
α -H	4.0 - 4.3	m	
β -H	2.0 - 2.3	m	
Boc (t-butyl)	1.4 - 1.5	s	
γ -CH ₃	0.9 - 1.1	d	~7
γ' -CH ₃	0.9 - 1.1	d	~7

Expertise & Experience: The most characteristic signal in the ^1H NMR spectrum of Boc-L-valinal is the aldehyde proton, which is expected to appear far downfield (around 9.6 ppm) due

to the strong deshielding effect of the carbonyl group.^{[1][2][3]} This signal will likely be a doublet due to coupling with the adjacent α -proton. The amide proton of the Boc group will appear as a doublet in the region of 5.0-5.5 ppm, with its coupling to the α -proton providing further structural confirmation. The α -proton, being attached to a carbon bearing both the nitrogen and the aldehyde group, will be deshielded and appear as a multiplet. The bulky tert-butyl group of the Boc protecting group will give rise to a sharp singlet integrating to nine protons, a hallmark of this protecting group. The two methyl groups of the valine side chain are diastereotopic and are expected to appear as two distinct doublets.

¹³C NMR Spectroscopy: The Carbon Skeleton

The ¹³C NMR spectrum provides information about the carbon framework of the molecule. The chemical shift of each carbon is dependent on its hybridization and the electronegativity of the atoms attached to it.

Table 2: Predicted ¹³C NMR Data for Boc-L-valinal

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Aldehyde C=O	200 - 205
Boc C=O	155 - 157
Boc quaternary C	79 - 81
α -C	58 - 62
β -C	30 - 33
Boc CH ₃	28 - 29
γ -CH ₃	18 - 20
γ' -CH ₃	17 - 19

Trustworthiness: The carbonyl carbon of the aldehyde is the most deshielded carbon and will appear significantly downfield, typically in the 200-205 ppm region.^{[2][4][5]} This is a key diagnostic peak for identifying the aldehyde functionality. The carbonyl carbon of the Boc group will resonate around 155-157 ppm. The quaternary carbon and the methyl carbons of the Boc

group will have characteristic chemical shifts around 80 ppm and 28 ppm, respectively. The chemical shifts of the valine side-chain carbons will be in the aliphatic region of the spectrum.

Infrared (IR) Spectroscopy: Vibrational Fingerprints

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Table 3: Predicted IR Absorption Data for Boc-L-valinal

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity
N-H Stretch (Amide)	3300 - 3400	Medium
C-H Stretch (Aldehyde)	2820 - 2850 and 2720 - 2750	Medium, Sharp
C=O Stretch (Aldehyde)	1720 - 1740	Strong
C=O Stretch (Boc)	1680 - 1700	Strong
C-N Stretch	1240 - 1260	Medium
C-O Stretch (Boc)	1160 - 1180	Medium

Authoritative Grounding & Comprehensive References: The IR spectrum of Boc-L-valinal will be dominated by two strong carbonyl stretching absorptions. The aldehyde C=O stretch is expected at a higher wavenumber (1720-1740 cm⁻¹) compared to the Boc carbonyl stretch (1680-1700 cm⁻¹).^{[6][7][8]} The presence of two distinct C-H stretching bands for the aldehyde proton around 2830 cm⁻¹ and 2730 cm⁻¹ is a classic diagnostic feature for aldehydes.^{[6][7][8]} The N-H stretch of the carbamate will appear as a medium intensity band in the 3300-3400 cm⁻¹ region.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and structure.

Table 4: Predicted Mass Spectrometry Data for Boc-L-valinal

Ion	Predicted m/z	Interpretation
$[M+H]^+$	202.14	Protonated molecular ion
$[M+Na]^+$	224.12	Sodium adduct
$[M-C_4H_8]^+$ or $[M-56]^+$	146.09	Loss of isobutylene from Boc group
$[M-Boc+H]^+$ or $[M-100]^+$	102.09	Loss of the Boc group
$[C_4H_9]^+$	57.07	tert-Butyl cation

Expertise & Experience: In electrospray ionization (ESI) mass spectrometry, Boc-L-valinal is expected to show a protonated molecular ion $[M+H]^+$ at m/z 202.14 and a sodium adduct $[M+Na]^+$ at m/z 224.12. A characteristic fragmentation pattern for Boc-protected amines involves the loss of isobutylene (56 Da) or the entire Boc group (100 Da).^{[9][10][11]} The base peak in the spectrum is often the tert-butyl cation at m/z 57. The fragmentation of the aldehyde can lead to the loss of CO (28 Da) or the entire CHO group (29 Da).^{[11][12][13]}

Experimental Protocols

Synthesis of N-Boc-amino Aldehydes

A common method for the synthesis of N-Boc-amino aldehydes is the reduction of the corresponding N-Boc-amino acid.^[14]

- **Activation of the Carboxylic Acid:** The N-Boc-amino acid is reacted with a coupling agent such as 1,1'-carbonyldiimidazole (CDI) in an anhydrous aprotic solvent like tetrahydrofuran (THF) at room temperature. This forms a reactive acylimidazolide intermediate.
- **Reduction:** The reaction mixture is cooled to a low temperature (e.g., -78 °C), and a solution of a mild reducing agent, such as diisobutylaluminium hydride (DIBAL-H), is added dropwise. The DIBAL-H selectively reduces the activated carboxylic acid to the aldehyde.
- **Quenching and Work-up:** The reaction is quenched by the addition of a protic solvent, such as methanol, followed by an aqueous work-up to remove inorganic byproducts. The desired

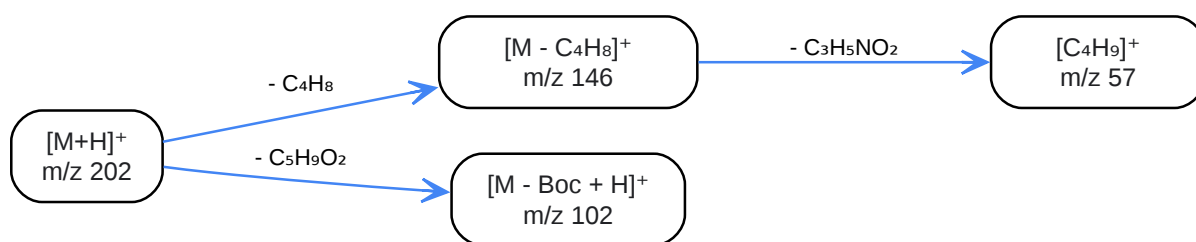
N-Boc-amino aldehyde is then extracted into an organic solvent, dried, and purified by column chromatography.

Spectroscopic Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra should be acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) using a deuterated solvent such as chloroform- d (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$). Chemical shifts should be referenced to the residual solvent peak.
- IR Spectroscopy: IR spectra can be obtained using an FTIR spectrometer. The sample can be analyzed as a thin film on a salt plate (e.g., NaCl) or as a KBr pellet.
- Mass Spectrometry: High-resolution mass spectrometry (HRMS) using ESI is recommended to confirm the elemental composition of the molecular ion.

Visualizations

Caption: Molecular Structure of Boc-L-valinal



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Caption: Predicted ESI-MS Fragmentation of Boc-L-valinal

Conclusion

This technical guide provides a robust, predictive framework for the spectroscopic characterization of Boc-L-valinal. By understanding the expected NMR chemical shifts, IR absorption frequencies, and mass spectrometric fragmentation patterns, researchers can confidently identify this important synthetic intermediate, ensuring the quality and success of their research endeavors. The provided protocols for synthesis and analysis further serve as a

practical resource for scientists working in the fields of peptide synthesis and medicinal chemistry.

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